

# Strontium Isopropoxide: A Versatile Precursor for Advanced Material Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Strontium isopropoxide*

Cat. No.: *B1588740*

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An In-depth Technical Guide for Researchers and Scientists

**Strontium isopropoxide**,  $\text{Sr}(\text{O-i-Pr})_2$ , is an alkaline earth metal alkoxide that serves as a critical molecular precursor for a variety of advanced materials. Its chemical reactivity, solubility in organic solvents, and volatility make it an ideal candidate for sophisticated synthesis techniques such as Atomic Layer Deposition (ALD), sol-gel processing, and as a catalyst in polymerization reactions. This guide provides a comprehensive overview of its properties, synthesis, and applications, complete with experimental protocols and quantitative data to support researchers in materials science, chemistry, and drug development.

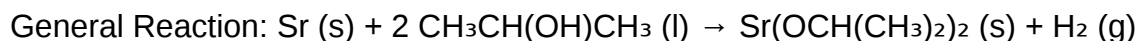
## Physicochemical Properties and Safety Data

**Strontium isopropoxide** is a white, crystalline powder that is highly sensitive to moisture. Proper handling in an inert atmosphere (e.g., a glovebox) is essential to prevent premature hydrolysis.

Property	Value	Citation(s)
Chemical Formula	$\text{Sr}(\text{OCH}(\text{CH}_3)_2)_2$	[1]
Molecular Weight	205.79 g/mol	[1]
CAS Number	88863-33-6	[1]
Appearance	Crystalline powder	
Purity Available	96% - 99.9% (trace metals basis)	
Primary Hazards	Flammable solid, Self-heating, Causes severe skin burns and eye damage	
Storage	Store under inert gas; moisture sensitive	

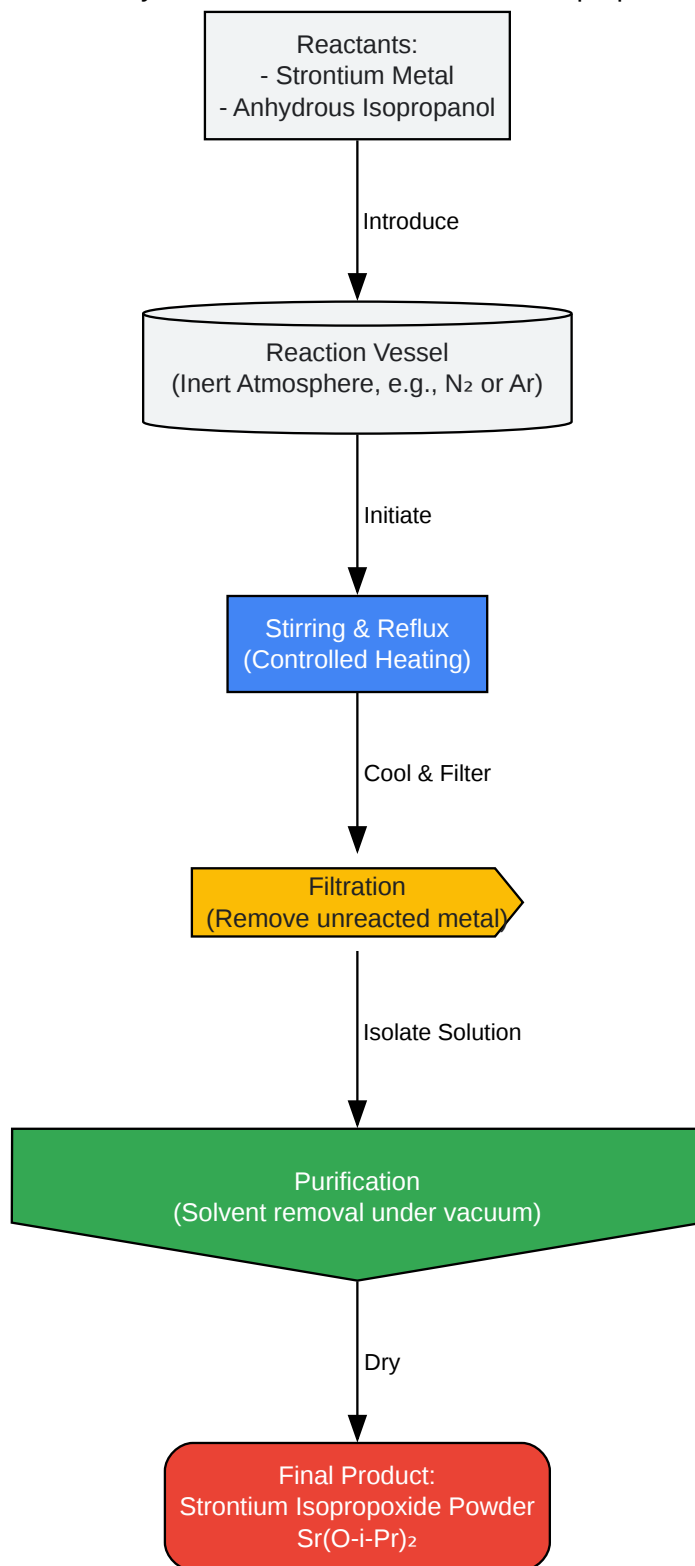
## Synthesis of Strontium Isopropoxide

While commercially available, **strontium isopropoxide** can be synthesized in the laboratory. The most common route involves the direct reaction of strontium metal with anhydrous isopropanol. This reaction is typically performed under an inert atmosphere to prevent the formation of strontium hydroxide and strontium carbonate impurities.



Although a detailed, step-by-step experimental protocol from a specific peer-reviewed source was not identified through the search, the logical workflow for such a synthesis is presented below.

## General Synthesis Workflow for Strontium Isopropoxide

[Click to download full resolution via product page](#)General Synthesis Workflow for **Strontium Isopropoxide**.

# Applications as a Precursor for Advanced Materials

## Thin Film Deposition via Atomic Layer Deposition (ALD)

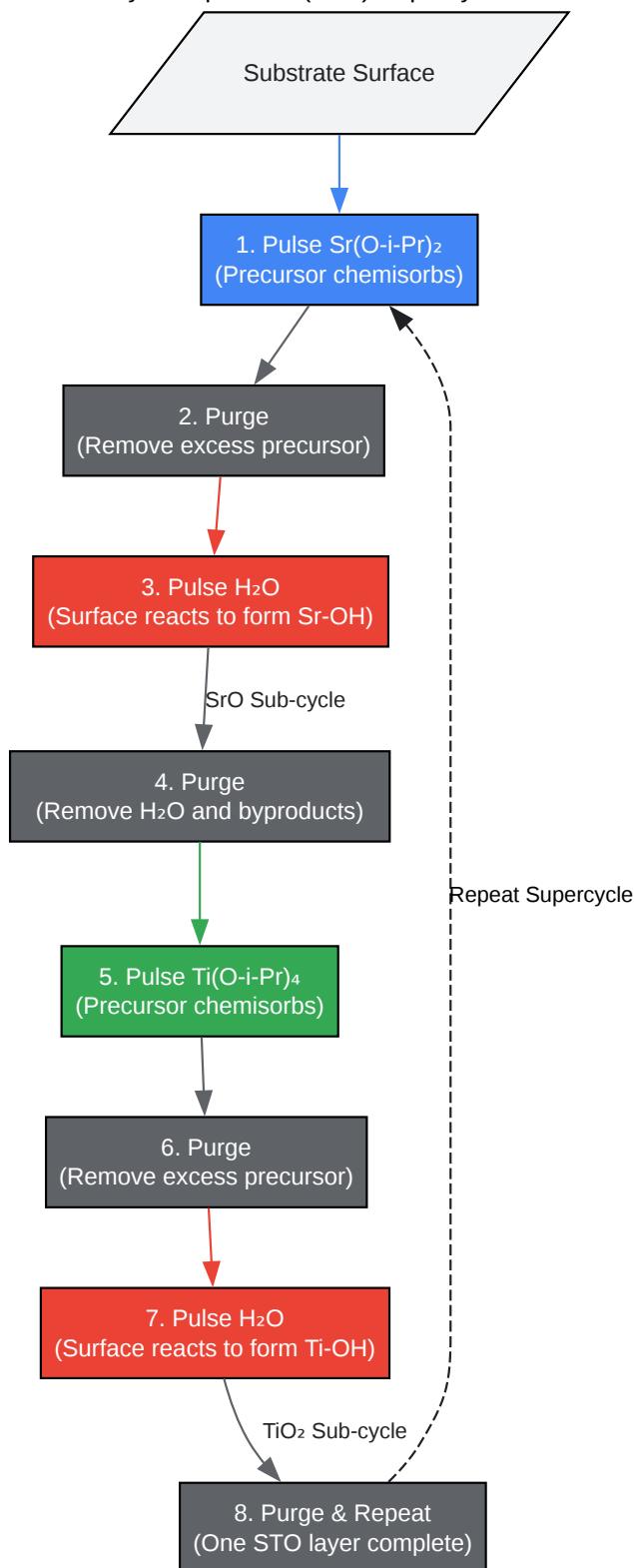
**Strontium isopropoxide** is a precursor for depositing strontium-containing thin films, most notably strontium titanate ( $\text{SrTiO}_3$  or STO), a high-dielectric constant material crucial for next-generation capacitors in dynamic random-access memory (DRAM). In ALD, **strontium isopropoxide** is used in conjunction with a titanium precursor, such as titanium tetraisopropoxide (TTIP), and an oxygen source (e.g., water, ozone) in sequential, self-limiting surface reactions to build a film one atomic layer at a time.

### Experimental Protocol: Atomic Layer Deposition of $\text{SrTiO}_3$

This protocol describes the growth of crystalline  $\text{SrTiO}_3$  films on a suitable substrate.

- Substrate Preparation: Prepare the substrate (e.g., Si(001) with a buffer layer or a TiN electrode) by performing a standard cleaning procedure.
- Precursor Handling: Load **strontium isopropoxide** and a titanium precursor (e.g., titanium tetraisopropoxide, TTIP) into separate ALD precursor cylinders in an inert-gas environment.
- Deposition Parameters:
  - Heat the **strontium isopropoxide** precursor to 130 °C.
  - Heat the TTIP precursor to 40-60 °C.
  - Maintain the substrate temperature in the ALD reactor at 225-250 °C.
  - Maintain the water co-reactant at room temperature.
- ALD Supercycle: An ALD "supercycle" for STO consists of multiple sub-cycles of SrO and  $\text{TiO}_2$  deposition. A typical ratio might be 1:1.
  - SrO Sub-cycle:
    - Pulse **strontium isopropoxide** vapor into the reactor.
    - Purge the reactor with an inert gas (e.g., Ar or  $\text{N}_2$ ).

- Pulse water vapor into the reactor.
- Purge the reactor with inert gas.
- TiO<sub>2</sub> Sub-cycle:
  - Pulse TTIP vapor into the reactor.
  - Purge the reactor with inert gas.
  - Pulse water vapor into the reactor.
  - Purge the reactor with inert gas.
- Film Growth: Repeat the supercycle until the desired film thickness is achieved. The growth is linear and predictable.
- Post-Deposition Annealing (Optional): Transfer the sample to an annealing chamber under vacuum and heat to 500-650 °C to enhance crystallinity and dielectric properties.

Atomic Layer Deposition (ALD) Supercycle for SrTiO<sub>3</sub>[Click to download full resolution via product page](#)Atomic Layer Deposition (ALD) Supercycle for SrTiO<sub>3</sub>.

Quantitative Data for ALD-Derived SrTiO<sub>3</sub> Films

Parameter	Value	Conditions / Notes	Citation(s)
Bulk Dielectric Constant ( $\epsilon_r$ )	~146 - 236	Varies with thickness, substrate, and annealing conditions	[2][3]
Equivalent Oxide Thickness (EOT)	As low as 0.34 - 0.57 nm	For films < 10 nm thick, post-deposition annealing at 500°C	[2][4]
Leakage Current Density	~3 x 10 <sup>-8</sup> A/cm <sup>2</sup> at +0.8V	For a 10 nm film	[2]
Step Coverage	~95%	In high aspect ratio (10:1) structures	[2]

## Nanomaterial Synthesis via Sol-Gel Process

The sol-gel process is a wet-chemical technique used to produce solid materials from small molecules. **Strontium isopropoxide**, along with a titanium alkoxide, can be used to synthesize strontium titanate (SrTiO<sub>3</sub>) nanoparticles or powders. The process involves controlled hydrolysis and condensation reactions of the precursors in a solvent.

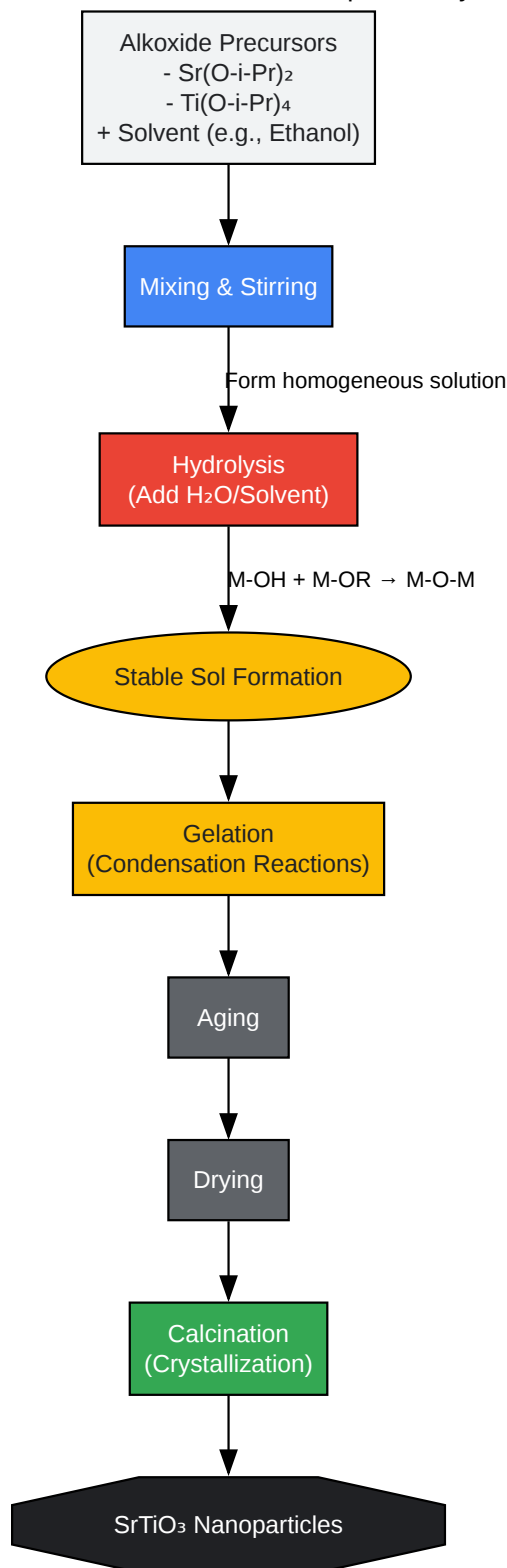
### Experimental Protocol: Sol-Gel Synthesis of SrTiO<sub>3</sub> Nanoparticles

This protocol provides a general method for synthesizing SrTiO<sub>3</sub> nanoparticles.

- Precursor Solution A: Dissolve a stoichiometric amount of **strontium isopropoxide** in a dry alcohol solvent (e.g., 2-methoxyethanol or ethanol) under an inert atmosphere.
- Precursor Solution B: In a separate flask, dissolve an equimolar amount of titanium(IV) isopropoxide in the same dry alcohol solvent.
- Mixing: Slowly add Solution B to Solution A while stirring vigorously. A complex bimetallic alkoxide may form in solution.

- **Hydrolysis:** Prepare a solution of deionized water and alcohol. Add this solution dropwise to the mixed alkoxide solution to initiate hydrolysis. The mixture will gradually form a viscous sol and then a semi-rigid gel.
- **Aging:** Allow the gel to age at room temperature for 24-48 hours. This step strengthens the gel network.
- **Drying:** Dry the gel in an oven at a low temperature (e.g., 80-120 °C) to remove the solvent and byproducts, resulting in a xerogel.
- **Calcination:** Calcine the dried powder in a furnace. Heat the material to 600-800 °C for several hours to crystallize the strontium titanate phase and remove residual organic compounds. The final product is a fine, phase-pure SrTiO<sub>3</sub> powder.[5]



Sol-Gel Process for SrTiO<sub>3</sub> Nanoparticle Synthesis[Click to download full resolution via product page](#)Sol-Gel Process for SrTiO<sub>3</sub> Nanoparticle Synthesis.

## Quantitative Data for Sol-Gel Derived Materials

Parameter	Value	Method / Notes	Citation(s)
Average Particle Size	~10 - 34 nm	Measured by TEM	[6][7]
Crystallite Size (XRD)	~22 nm	Calculated from FWHM of XRD peaks	[6]
Sintering Activity	High above 1000 °C	Leads to dense ceramic bodies	[5]

## Catalysis in Ring-Opening Polymerization (ROP)

**Strontium isopropoxide** is a highly active catalyst/initiator for the Ring-Opening Polymerization (ROP) of cyclic esters like lactide (LA) and  $\epsilon$ -caprolactone.[8] This process is used to produce biodegradable polyesters such as polylactide (PLA), which has significant applications in biomedical implants and sustainable packaging. The isopropoxide groups initiate the polymerization, leading to well-defined polymers.[8]

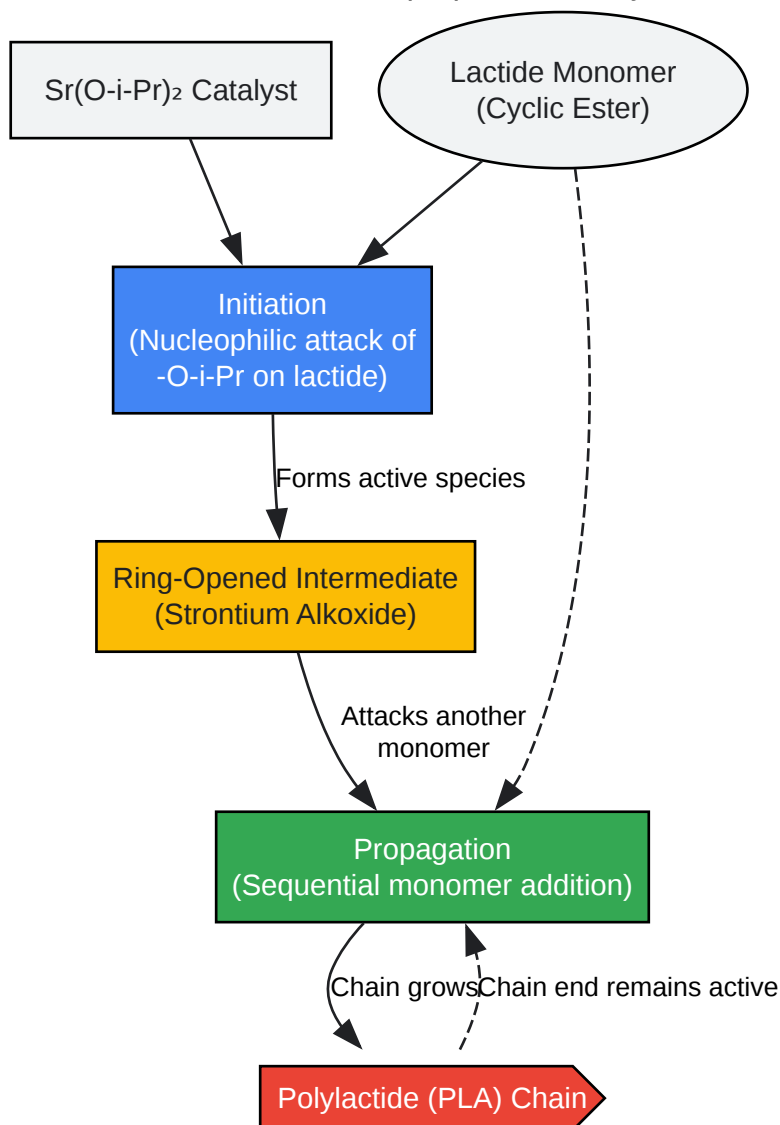
### Experimental Protocol: ROP of L-Lactide

This protocol describes a typical solution polymerization of L-lactide.

- **Materials:** Use commercially available **strontium isopropoxide**. L-lactide should be purified by recrystallization. Toluene should be dried over appropriate drying agents.
- **Reaction Setup:** Perform all manipulations under an inert atmosphere using Schlenk line techniques or in a glovebox.
- **Procedure:**
  - In a glovebox, add a stock solution of **strontium isopropoxide** in toluene to a reaction vessel.
  - If a co-initiator is used (e.g., dodecanol), add it to the vessel.

- Add a solution of L-lactide in toluene to the catalyst solution to start the polymerization. A typical monomer-to-catalyst ratio is  $[LA]:[Sr] = 100:1$ .
- Stir the reaction mixture at room temperature.
- Monitoring and Termination:
  - Take aliquots at specific time intervals to monitor monomer conversion and polymer molecular weight evolution via  $^1H$  NMR spectroscopy and Size Exclusion Chromatography (SEC).
  - Terminate the polymerization by adding a small amount of an acidic solution (e.g., benzoic acid in chloroform).
- Polymer Isolation: Precipitate the polymer by pouring the reaction mixture into a large volume of a non-solvent like cold methanol. Filter and dry the resulting polylactide product under vacuum.

## Mechanism of Strontium Isopropoxide Catalyzed ROP



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## References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]

- 2. KR101498732B1 - Process for forming the strontium-containing thin film - Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Synthesis and Characterization of Strontium Oxide Nano Particle by Sol-Gel Method – Oriental Journal of Chemistry [orientjchem.org]
- 6. sist.sathyabama.ac.in [sist.sathyabama.ac.in]
- 7. Synthesis of strontium oxide-zinc oxide nanocomposites by Co-precipitation method and its application for degradation of malachite green dye under direct sunlight - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Strontium Isopropoxide: A Versatile Precursor for Advanced Material Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588740#strontium-isopropoxide-as-a-precursor-for-advanced-materials]

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